

Essential Safety and Logistics for Handling (S)-Volinanserin

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Compound of Interest

Compound Name: (S)-Volinanserin

Cat. No.: B2529940

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides immediate and essential safety and logistical information for the handling of **(S)-Volinanserin**, a potent and selective 5-HT_{2A} receptor antagonist.

Personal Protective Equipment (PPE)

When handling **(S)-Volinanserin**, appropriate personal protective equipment must be worn to minimize exposure and ensure personal safety. The following table summarizes the required PPE.

Equipment	Specification	Purpose
Hand Protection	Powder-free nitrile or neoprene gloves	To prevent skin contact.
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from splashes or dust.
Face Protection	Face shield	To be used in addition to goggles when there is a splash hazard.
Body Protection	Disposable gown or a clean lab coat	To protect clothing and skin from contamination.
Respiratory Protection	Fit-tested N95 or N100 NIOSH-approved mask	To protect against airborne particles. [1]
Full face-piece chemical cartridge-type respirator or a powered air-purifying respirator (PAPR)	Required in the presence of vapors, gases, particles (e.g., dust), or if there is a danger of liquid splashes. [1]	

Hazard Identification and Precautionary Statements

(S)-Volinanserin should be handled as a hazardous substance. The primary hazards and necessary precautions are outlined below.

Hazard Class	Hazard Statement	Precautionary Statement
Acute toxicity, oral	H302: Harmful if swallowed	P264: Wash hands thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth.
Skin corrosion/irritation	H315: Causes skin irritation	P280: Wear protective gloves. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P332+P313: If skin irritation occurs: Get medical advice/attention. P362: Take off contaminated clothing and wash before reuse.
Serious eye damage/eye irritation	H319: Causes serious eye irritation	P280: Wear eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337+P313: If eye irritation persists: Get medical advice/attention.
Specific target organ toxicity, single exposure; Respiratory tract irritation	H335: May cause respiratory irritation	P261: Avoid breathing dust/fumes/gas/mist/vapors/spray. P271: Use only outdoors or in a well-ventilated area. P304+P340: IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing.

P312: Call a POISON CENTER or doctor/physician if you feel unwell.

Hazardous to the aquatic environment, acute hazard

H400: Very toxic to aquatic life

P273: Avoid release to the environment. P391: Collect spillage.

Operational Plan: From Receipt to Administration

A systematic approach to handling **(S)-Volinanserin** is crucial for safety and experimental integrity.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- The substance should be stored at -20°C in a tightly sealed container.[\[2\]](#)
- Store in a locked, well-ventilated, and designated area.[\[3\]](#)

2. Preparation of Stock Solutions:

- All handling of the solid compound and preparation of solutions should be performed in a chemical fume hood or a well-ventilated enclosure.
- **(S)-Volinanserin** is a crystalline solid.[\[2\]](#)
- It is soluble in organic solvents such as ethanol, DMSO, and dimethylformamide (DMF) at approximately 20, 15, and 25 mg/mL, respectively.[\[2\]](#)
- For aqueous buffers, it is sparingly soluble. To maximize solubility, first dissolve in DMF and then dilute with the aqueous buffer of choice. A 1:1 solution of DMF:PBS (pH 7.2) yields a solubility of approximately 0.5 mg/mL.[\[2\]](#)
- Aqueous solutions are not recommended for storage for more than one day.[\[2\]](#)

3. Experimental Use:

- When handling, always wear the appropriate PPE as detailed in the table above.
- Avoid the formation of dust and aerosols.[3]
- Wash hands thoroughly after handling.[2]

Disposal Plan

Proper disposal of **(S)-Volinanserin** and its containers is critical to prevent environmental contamination and ensure compliance with regulations.

1. Waste Categorization:

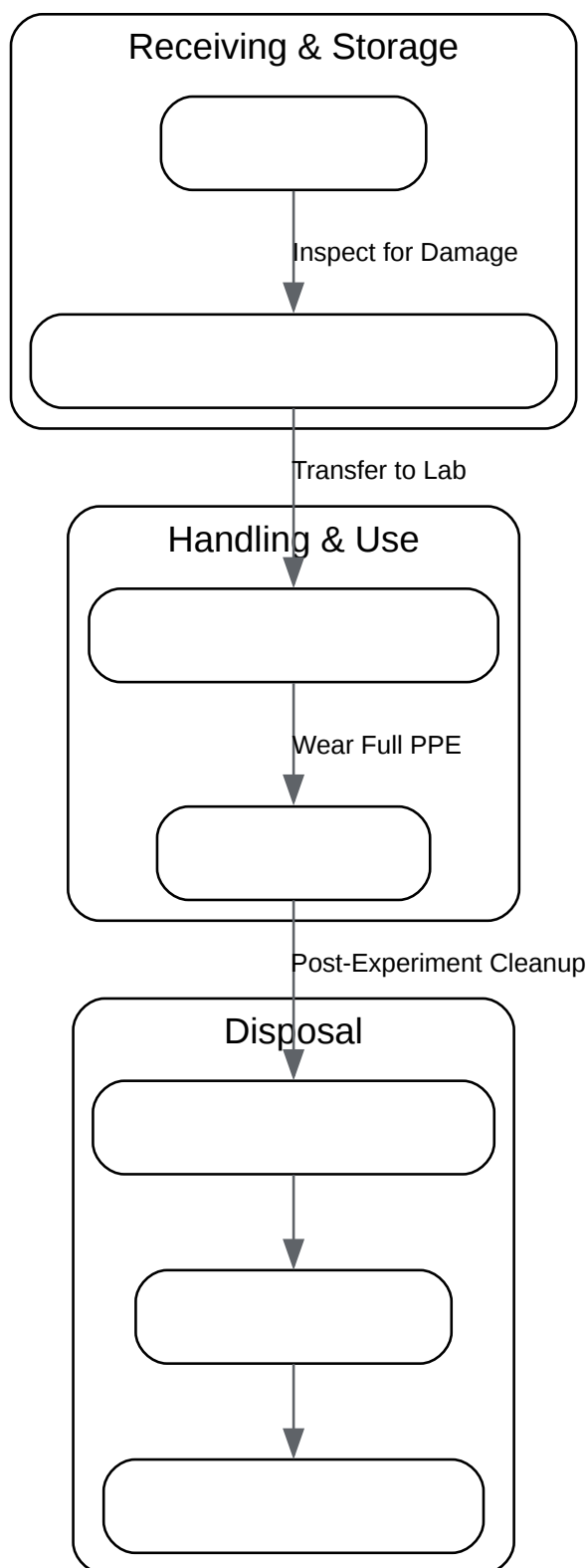
- Due to its toxicity to aquatic life, **(S)-Volinanserin** is considered hazardous waste.[4]
- All unused material, contaminated lab supplies (e.g., pipette tips, tubes), and empty containers should be treated as hazardous waste.

2. Disposal Procedure:

- Do not dispose of **(S)-Volinanserin** down the drain or in regular trash.[5]
- Collect all waste in a designated, sealed, and clearly labeled hazardous waste container.
- For disposal, contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup and disposal by an approved environmental management vendor.[6]
- The primary method of disposal for pharmaceutical waste is high-temperature incineration.[5]
- For unused medicines at home, drug take-back programs are the best option. If not available, mix the medicine with an undesirable substance like coffee grounds or cat litter, place it in a sealed container, and then in the household trash.[7]

Visual Workflow for Handling (S)-Volinanserin

The following diagram illustrates the standard operational workflow for handling **(S)-Volinanserin**, from receiving the compound to its final disposal.



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Caption: Workflow for the safe handling and disposal of **(S)-Volinanserin**.

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